

# 5-Bromo-2-(isopropylamino)pyrimidine: A Technical Overview

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## Compound of Interest

Compound Name: 5-Bromo-2-(isopropylamino)pyrimidine

Cat. No.: B1285334

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CAS Number: 77476-95-0

This technical guide provides a comprehensive overview of **5-Bromo-2-(isopropylamino)pyrimidine**, a substituted pyrimidine of interest to researchers, scientists, and professionals in drug development. This document summarizes its known properties, outlines a probable synthetic approach, and discusses its potential biological significance based on the activities of structurally related compounds.

## Core Compound Properties

While detailed experimental data for **5-Bromo-2-(isopropylamino)pyrimidine** is not extensively available in peer-reviewed literature, fundamental properties have been reported by chemical suppliers.<sup>[1][2][3][4][5]</sup> These are summarized below.

Property	Value	Reference(s)
CAS Number	77476-95-0	[1][2][3][4][5]
Molecular Formula	C <sub>7</sub> H <sub>10</sub> BrN <sub>3</sub>	[1][2][3][5]
Molecular Weight	216.08 g/mol	[1][3][5]
Physical Form	Solid	[1]
InChI Key	ZJQAKBVJJMKLEX-UHFFFAOYSA-N	[1]
SMILES	BrC1=CN=C(NC(C)C)N=C1	[1]

## Synthesis and Experimental Protocols

A detailed, experimentally verified synthesis protocol for **5-Bromo-2-(isopropylamino)pyrimidine** is not readily available in published scientific literature. However, based on general methods for the synthesis of 2-aminopyrimidine derivatives, a plausible synthetic route would involve the nucleophilic aromatic substitution of a di-halogenated pyrimidine.[6] A likely precursor for this synthesis is 5-bromo-2-chloropyrimidine.

### Proposed Synthesis of 5-Bromo-2-(isopropylamino)pyrimidine

This proposed method involves the reaction of 5-bromo-2-chloropyrimidine with isopropylamine. The chlorine atom at the 2-position of the pyrimidine ring is activated towards nucleophilic attack by the electron-withdrawing nitrogen atoms in the ring, making it a suitable site for substitution by an amine.

Reaction:

5-bromo-2-chloropyrimidine + isopropylamine → **5-Bromo-2-(isopropylamino)pyrimidine** + HCl

Materials:

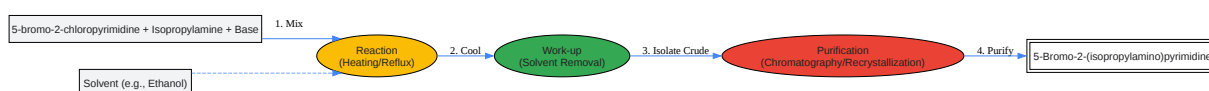
- 5-bromo-2-chloropyrimidine

- Isopropylamine
- A suitable solvent (e.g., ethanol, isopropanol, or a polar aprotic solvent like DMF)
- A non-nucleophilic base (e.g., triethylamine or diisopropylethylamine) to neutralize the HCl byproduct.

Procedure (Hypothetical):

- Dissolve 5-bromo-2-chloropyrimidine in the chosen solvent in a reaction vessel equipped with a stirrer and a condenser.
- Add an excess of isopropylamine to the solution.
- Add the non-nucleophilic base to the reaction mixture.
- Heat the mixture to reflux and monitor the reaction progress using a suitable technique, such as thin-layer chromatography (TLC) or liquid chromatography-mass spectrometry (LC-MS).
- Upon completion, cool the reaction mixture to room temperature.
- Remove the solvent under reduced pressure.
- The crude product can be purified by column chromatography on silica gel or by recrystallization from a suitable solvent system.

It is important to note that this is a generalized and hypothetical protocol. The specific reaction conditions, such as temperature, reaction time, and purification method, would require optimization.



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**Figure 1.** A generalized workflow for the proposed synthesis of **5-Bromo-2-(isopropylamino)pyrimidine**.

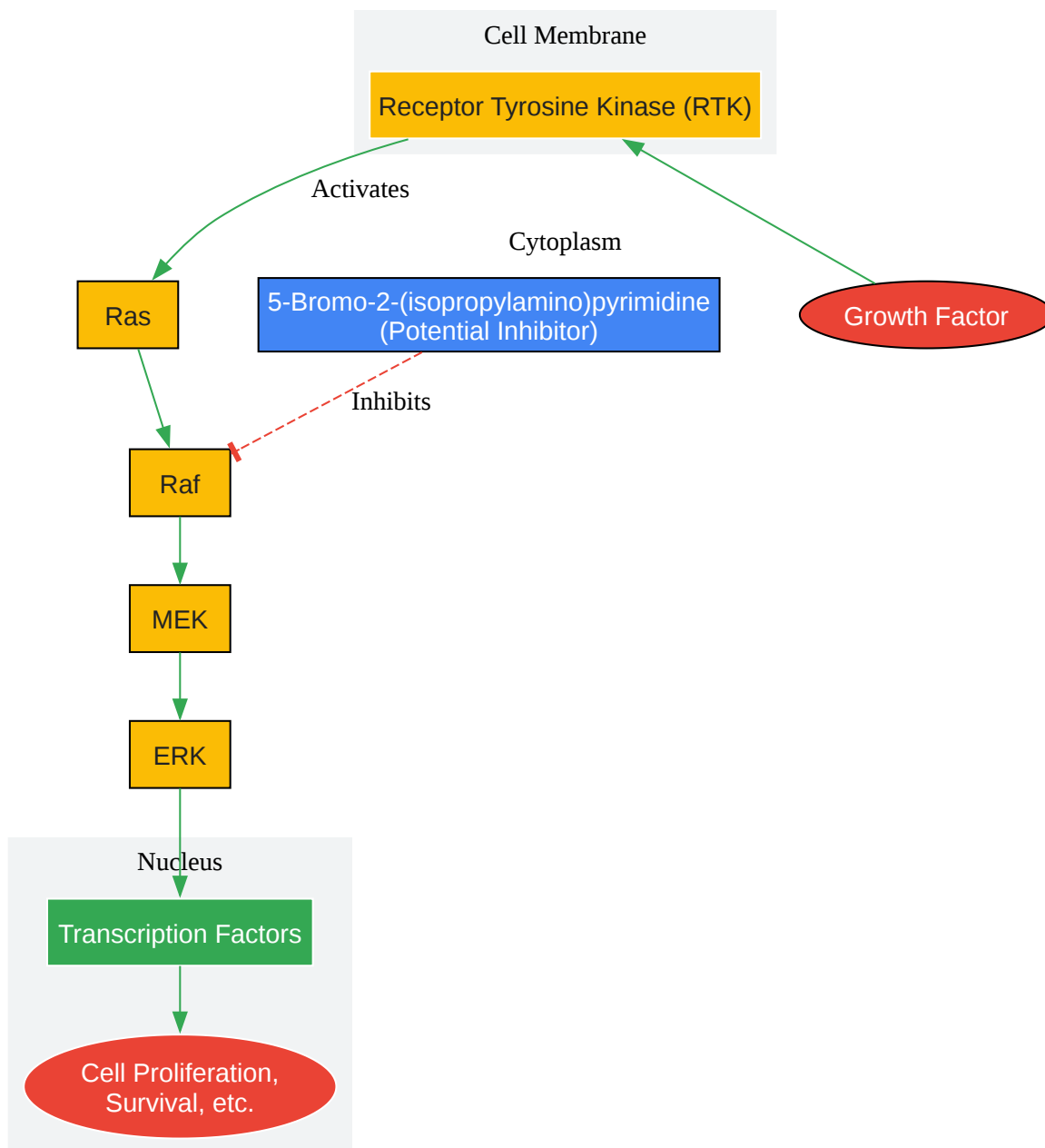
## Potential Biological and Pharmacological Activity

The pyrimidine scaffold is a well-established pharmacophore in medicinal chemistry, and its derivatives are known to exhibit a wide range of biological activities, including anticancer, antimicrobial, antiviral, and anti-inflammatory properties.<sup>[7][8]</sup> Specifically, 2-aminopyrimidine derivatives have garnered significant attention as potential therapeutic agents.<sup>[7][8][9]</sup>

### Kinase Inhibitory Activity

A prominent application of 2-aminopyrimidine derivatives is in the development of protein kinase inhibitors.<sup>[10][11][12][13]</sup> Protein kinases are a large family of enzymes that play crucial roles in cellular signaling, and their dysregulation is implicated in numerous diseases, particularly cancer. The 2-aminopyrimidine core can mimic the adenine base of ATP, allowing these compounds to bind to the ATP-binding site of kinases and inhibit their activity.

Given its structure, it is plausible that **5-Bromo-2-(isopropylamino)pyrimidine** could be investigated as a kinase inhibitor. The isopropylamino group at the 2-position and the bromo substituent at the 5-position could be key for modulating potency and selectivity against different kinases.



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**Figure 2.** A representative signaling pathway (MAPK pathway) that is often targeted by pyrimidine-based kinase inhibitors.

## Conclusion

**5-Bromo-2-(isopropylamino)pyrimidine** is a chemical compound with potential applications in medicinal chemistry and drug discovery, particularly in the area of kinase inhibitors. While detailed experimental data is currently limited in the public domain, its structural features suggest it could be a valuable building block for the synthesis of biologically active molecules. Further research is needed to fully characterize its physical and chemical properties, establish a robust synthetic protocol, and explore its pharmacological profile.

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